

A Comparative Spectroscopic Guide to 5-bromo-7-methylindole-2-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (5-Bromo-7-methyl-1H-indol-2-yl)methanol

CAS No.: 1429901-33-6

Cat. No.: B1447208

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth spectroscopic characterization of 5-bromo-7-methylindole-2-carbaldehyde, a heterocyclic compound of interest in medicinal chemistry and organic synthesis. As a Senior Application Scientist, the objective of this document is to offer a practical, comparative framework for confirming the structure and purity of this molecule. We will explore its signature features in Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS), contrasting them with the parent compound, 1H-Indole-2-carbaldehyde, to illuminate the structural influence of the bromo and methyl substituents.

The protocols and interpretations herein are designed to be self-validating, grounded in established principles of spectroscopy and supported by authoritative references.

The Strategic Importance of Spectroscopic Characterization

In the synthesis of complex heterocyclic molecules like 5-bromo-7-methylindole-2-carbaldehyde, unambiguous structural verification is paramount.^{[1][2]} Spectroscopic methods provide a non-destructive, detailed fingerprint of a molecule's atomic arrangement and electronic environment. This guide focuses on three core techniques:

- NMR Spectroscopy (^1H and ^{13}C): Reveals the carbon-hydrogen framework, providing information on the chemical environment, connectivity, and number of protons and carbons.
- IR Spectroscopy: Identifies the functional groups present in the molecule by detecting their characteristic vibrational frequencies.^[3]
- Mass Spectrometry (MS): Determines the molecular weight and can provide structural clues through fragmentation patterns.^[4]

By comparing the spectroscopic data of the target molecule with a well-characterized analogue, 1H-Indole-2-carbaldehyde, we can confidently assign spectral features and understand the electronic effects of substitution on the indole ring.

Comparative Spectroscopic Analysis

The addition of a bromine atom at the C-5 position and a methyl group at the C-7 position introduces significant changes to the electronic and steric environment of the indole scaffold compared to the unsubstituted 1H-Indole-2-carbaldehyde. These changes are directly observable in their respective spectra.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise structure of organic molecules in solution. The chemical shifts are sensitive to the electron density around a nucleus; electron-withdrawing groups (like bromine) deshield nearby nuclei, shifting their signals downfield (to higher ppm), while electron-donating groups (like methyl) cause an upfield shift.

- ^1H NMR (Proton NMR) Comparison: The substitution pattern of 5-bromo-7-methylindole-2-carbaldehyde leaves only two aromatic protons on the benzene portion of the indole ring (H-4 and H-6), simplifying the spectrum compared to the four protons in 1H-Indole-2-carbaldehyde.

Table 1: Comparative ^1H NMR Data (Predicted vs. Experimental)

Proton Assignment	Predicted Chemical Shift (δ) ppm for 5-bromo-7-methylindole-2-carbaldehyde*	Experimental Chemical Shift (δ) ppm for 1H-Indole-2-carbaldehyde[5]	Rationale for Predicted Shift
NH (Indole)	~11.0-12.0 (br s)	Not reported in CDCl ₃	The N-H proton is acidic and often appears as a broad singlet. Its exact position is highly dependent on solvent and concentration.
CHO (Aldehyde)	~9.85 (s)	9.88 (s)	The aldehyde proton is highly deshielded and appears as a singlet. Its local environment is largely unchanged.
H-3	~7.35 (s)	7.30 (s)	This proton is on the pyrrole ring and is expected to experience only minor shifts due to substitution on the benzene ring.
H-4	~7.80 (d)	7.77 (d)	The H-4 proton is ortho to the electron-withdrawing bromine atom, which should cause a slight downfield shift.
H-6	~7.45 (d)	7.41 (t)	Now adjacent to the methyl group and meta to the bromine,

Proton Assignment	Predicted Chemical Shift (δ) ppm for 5-bromo-7-methylindole-2-carbaldehyde*	Experimental Chemical Shift (δ) ppm for 1H-Indole-2-carbaldehyde[5]	Rationale for Predicted Shift
			this proton's multiplicity changes from a triplet to a doublet. The methyl group's donating effect may be counteracted by the bromine's influence.
CH ₃ (Methyl)	~2.50 (s)	N/A	This is a new signal corresponding to the methyl group at the C-7 position. Its chemical shift is typical for an aromatic methyl group.[6]

*Predicted values are based on established substituent effects on the indole ring system.
Solvent: DMSO-d₆.

- ¹³C NMR (Carbon-13 NMR) Comparison: The ¹³C NMR spectrum provides a direct look at the carbon backbone. The electronegative bromine atom will cause a significant downfield shift for the carbon it is attached to (C-5) and influence the shifts of adjacent carbons.

Table 2: Comparative ¹³C NMR Data (Predicted vs. Experimental)

Carbon Assignment	Predicted Chemical Shift (δ) ppm for 5-bromo-7-methylindole-2-carbaldehyde*	Experimental Chemical Shift (δ) ppm for 1H-Indole-2-carbaldehyde[5]	Rationale for Predicted Shift
C=O (Aldehyde)	~183.0	182.89	The aldehyde carbonyl carbon is largely unaffected by remote ring substitution.
C-2	~137.0	136.87	The position of the aldehyde-bearing carbon is expected to be stable.
C-3	~116.0	115.60	Minor influence from substitution on the adjacent ring.
C-3a	~129.0	Not assigned	A quaternary carbon whose shift will be influenced by both substituents.
C-4	~126.0	124.37	Slight downfield shift due to the adjacent bromine atom.
C-5	~115.0	122.20	The C-Br bond causes a significant shift. The predicted value is based on typical C-Br shifts in aromatic systems.
C-6	~130.0	128.25	Downfield shift due to being ortho to the bromine atom.

Carbon Assignment	Predicted Chemical Shift (δ) ppm for 5-bromo-7-methylindole-2-carbaldehyde*	Experimental Chemical Shift (δ) ppm for 1H-Indole-2-carbaldehyde[5]	Rationale for Predicted Shift
C-7	~123.0	113.28	The C-7 carbon is now substituted with a methyl group, significantly altering its chemical shift.
C-7a	~137.5	138.80	This quaternary carbon is adjacent to the methyl-substituted C-7, leading to a shift.
CH ₃ (Methyl)	~16.0	N/A	A new signal in the aliphatic region, typical for an aromatic methyl carbon.

*Predicted values are based on established substituent effects. Solvent: DMSO-d₆.

Infrared (IR) Spectroscopy

IR spectroscopy is excellent for identifying functional groups. The key absorptions for indole aldehydes are the N-H stretch of the indole ring and the C=O stretch of the aldehyde.[7]

Table 3: Comparative Key IR Absorption Data (KBr Pellet)

Functional Group	Predicted Wavenumber (cm ⁻¹) for 5-bromo-7-methylindole-2-carbaldehyde	Typical Wavenumber (cm ⁻¹) for Indole Aldehydes[7]	Assignment
N-H Stretch	~3300-3400 (broad)	3467 - 3517	Vibration of the indole N-H bond. Broadness indicates hydrogen bonding in the solid state.
C-H Stretch (Aromatic)	~3100-3000	~3100	Stretching of C-H bonds on the indole ring.
C-H Stretch (Aliphatic)	~2950-2850	N/A	Stretching of C-H bonds of the C-7 methyl group.
C=O Stretch (Aldehyde)	~1680-1695	1686 - 1713	Carbonyl stretch. Conjugation with the indole ring lowers the frequency compared to a saturated aldehyde (~1720-1740 cm ⁻¹).
C=C Stretch (Aromatic)	~1600, ~1450	~1600-1450	Benzene and pyrrole ring skeletal vibrations.
C-N Stretch	~1350-1250	~1350-1250	Stretching of the carbon-nitrogen bonds within the indole ring.

| C-Br Stretch | ~600-500 | N/A | Carbon-bromine bond vibration, typically found in the fingerprint region. |

Mass Spectrometry (MS)

Electron Ionization (EI) Mass Spectrometry provides the molecular weight and fragmentation pattern. For 5-bromo-7-methylindole-2-carbaldehyde ($C_{10}H_8BrNO$), the most telling feature will be the isotopic pattern of bromine. Natural bromine exists as two major isotopes, ^{79}Br (~50.7%) and ^{81}Br (~49.3%), in nearly a 1:1 ratio.

- Expected Molecular Ion (M^+): A pair of peaks of almost equal intensity will be observed at $m/z = 237$ (for $C_{10}H_8^{79}BrNO$) and $m/z = 239$ (for $C_{10}H_8^{81}BrNO$). This "M, M+2" pattern is a definitive indicator of the presence of one bromine atom.
- Key Fragments:
 - $[M-1]^+$ (m/z 236/238): Loss of a hydrogen atom from the aldehyde.
 - $[M-29]^+$ (m/z 208/210): Loss of the aldehyde group (-CHO).
 - $[M-Br]^+$ (m/z 158): Loss of the bromine atom.

Experimental Protocols

Adherence to standardized protocols is essential for reproducible and reliable data.

Workflow for Comprehensive Spectroscopic Characterization

Caption: Overall workflow for the spectroscopic characterization of the target compound.

NMR Spectroscopy Protocol (1H and ^{13}C)

Rationale: Deuterated solvents are used to avoid large solvent peaks in the 1H NMR spectrum and for the instrument's lock system.^[5] DMSO- d_6 is often chosen for indole derivatives due to its excellent solubilizing power for polar compounds and its ability to clearly show N-H protons.

Methodology:

- Sample Preparation: Accurately weigh 5-10 mg of the compound for 1H NMR (20-50 mg for ^{13}C NMR) into a clean, dry vial.

- Dissolution: Add approximately 0.7 mL of deuterated dimethyl sulfoxide (DMSO-d₆). Vortex the vial until the sample is fully dissolved.
- Transfer: Using a Pasteur pipette with a cotton wool filter, transfer the solution into a clean, dry 5 mm NMR tube.
- Acquisition:
 - Insert the tube into the NMR spectrometer.
 - Lock the instrument onto the deuterium signal of the solvent.
 - Shim the magnetic field to optimize homogeneity.
 - Acquire the ¹H spectrum, followed by the ¹³C spectrum using standard acquisition parameters.
 - Process the data (Fourier transform, phase correction, and baseline correction).
Reference the ¹H spectrum to the residual DMSO peak at 2.50 ppm and the ¹³C spectrum to the DMSO-d₆ septet at 39.52 ppm.

FT-IR Spectroscopy Protocol (ATR Method)

Rationale: Attenuated Total Reflectance (ATR) is a rapid and convenient method for solid samples, requiring minimal preparation and eliminating the need for KBr pellets.^[4]

Methodology:

- Background Scan: Ensure the ATR crystal is clean. Record a background spectrum of the empty crystal.
- Sample Application: Place a small amount (1-2 mg) of the solid sample directly onto the ATR crystal.
- Apply Pressure: Lower the press arm to ensure firm, even contact between the sample and the crystal.

- **Sample Scan:** Acquire the sample spectrum. The instrument software will automatically ratio it against the background to generate the final absorbance or transmittance spectrum.
- **Cleaning:** Thoroughly clean the crystal with an appropriate solvent (e.g., isopropanol) after analysis.

Mass Spectrometry Protocol (Electron Ionization - EI)

Rationale: EI is a hard ionization technique that provides reproducible fragmentation patterns useful for structural elucidation and library matching. A direct insertion probe is suitable for pure, solid samples with sufficient volatility.^[5]

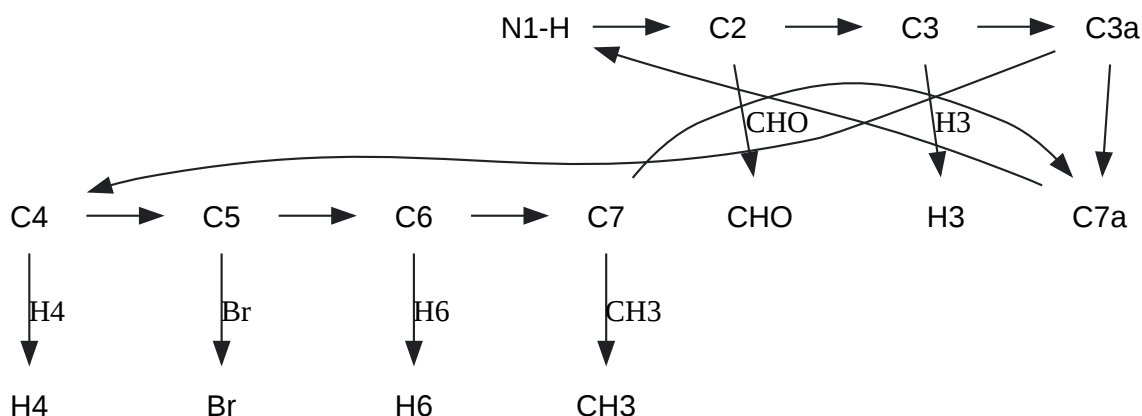
Methodology:

- **Sample Loading:** Load a small amount of the solid sample into a capillary tube for a direct insertion probe.
- **Introduction:** Insert the probe into the high-vacuum source of the mass spectrometer.
- **Volatilization:** Gently heat the probe to volatilize the sample into the ion source.
- **Ionization:** The vaporized molecules are bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.
- **Analysis:** The resulting ions are separated by the mass analyzer based on their mass-to-charge ratio (m/z) and detected.

Structural Confirmation and Data Interpretation

The final step is to synthesize the information from all three techniques to build a conclusive structural argument.

Molecular Structure and NMR Assignments



[Click to download full resolution via product page](#)

Caption: Structure of 5-bromo-7-methylindole-2-carbaldehyde with key atoms labeled.

Interpretation Checklist:

- MS: Does the mass spectrum show the correct molecular ion peaks at m/z 237/239, confirming the molecular formula and the presence of one bromine atom?
- IR: Does the IR spectrum show characteristic peaks for an N-H bond ($\sim 3300\text{ cm}^{-1}$), an aldehyde C=O bond ($\sim 1685\text{ cm}^{-1}$), and aromatic C=C bonds?
- ^{13}C NMR: Are there 10 distinct carbon signals (plus the methyl carbon)? Do the predicted shifts for C-5 (bearing the bromine) and C-7 (bearing the methyl group) match the experimental data?
- ^1H NMR:
 - Is there a singlet for the aldehyde proton around 9.8 ppm?
 - Are there two doublets in the aromatic region for H-4 and H-6?
 - Is there a singlet around 7.3 ppm for H-3?
 - Is there a singlet around 2.5 ppm integrating to three protons for the methyl group?

- Is there a broad singlet for the N-H proton?

A positive answer to all these questions provides definitive confirmation of the structure of 5-bromo-7-methylindole-2-carbaldehyde. This comparative and multi-faceted approach ensures the highest degree of confidence in the characterization of novel synthetic compounds.

References

- The Royal Society of Chemistry. ^1H NMR (400 MHz, DMSO- d_6) δ 1.39. Available from: [\[Link\]](#)
- ResearchGate. The fragments the ^{13}C NMR spectra (JMOD) of compounds 5a, 5b, and 7 in DMSO- d_6 . Available from: [\[Link\]](#)
- Advanced Journal of Chemistry. Synthesis, Characterization, and Pharmacological Evaluation of Some New Schiff Base Derivatives of 1H-Indole-2-Carbaldehyde. Available from: [\[Link\]](#)
- National Institute of Justice. Spectroscopic Differentiation and Regioisomeric Indole Aldehydes: Synthetic Cannabinoids Precursors. Available from: [\[Link\]](#)
- MDPI. The Intestinal Barrier Protective Effect of Indole Aldehyde Derivatives on Acute Toxoplasma gondii Infection. Available from: [\[Link\]](#)
- PubChem. 5-Bromoindole. Available from: [\[Link\]](#)
- SyncSci Publishing. Synthetic and Spectroscopic Exploration of Haloindole Carboxaldehydes toward the Design of Bioactive Heterocyclic Architectures. Available from: [\[Link\]](#)
- PMC. Synthesis and Antitumor Activity of 5-Bromo-7-azaindolin-2-one Derivatives Containing a 2,4-Dimethyl-1H-pyrrole-3-carboxamide Moiety. Available from: [\[Link\]](#)
- PMC. 1-(Phenylsulfonyl)-1H-indole-2-carbaldehyde. Available from: [\[Link\]](#)
- Google Patents. CN113045475A - Preparation method of 5-bromo-7-methylindole.
- Masaryk University. Table of Characteristic IR Absorptions. Available from: [\[Link\]](#)

- SIELC Technologies. 5-Bromoindole-3-carbaldehyde. Available from: [\[Link\]](#)
- Advent Bio. 5-Bromo-1-methyl-1H-indole-2-carbaldehyde. Available from: [\[Link\]](#)
- Royal Society of Chemistry. Synthesis of indole-2-carbaldehydes, 2-(2-aminoethyl)- and 2-(2-aminopropyl). Available from: [\[Link\]](#)
- MDPI. Synthesis and Spectroscopic Characterization of Furan-2-Carbaldehyde-d. Available from: [\[Link\]](#)
- Organic & Biomolecular Chemistry (RSC Publishing). Indole-2-carboxamide: a versatile synthetic handle for the synthesis of diversely substituted polycyclic indole structures. Available from: [\[Link\]](#)
- MDPI. Discovery of a New Polymorph of 5-Methoxy-1H-Indole-2-Carboxylic Acid: Characterization by X-ray Diffraction, Infrared Spectroscopy, and DFT Calculations. Available from: [\[Link\]](#)
- PubChemLite. 5-bromoindole-3-carboxaldehyde (C₉H₆BrNO). Available from: [\[Link\]](#)
- NIST WebBook. 1H-Indole-3-carboxaldehyde, 7-methyl-. Available from: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Synthetic and Spectroscopic Exploration of Haloindole Carboxaldehydes toward the Design of Bioactive Heterocyclic Architectures | Chemical Reports [\[syncsci.com\]](#)
- 2. Indole-2-carboxamide: a versatile synthetic handle for the synthesis of diversely substituted polycyclic indole structures - Organic & Biomolecular Chemistry (RSC Publishing) [\[pubs.rsc.org\]](#)
- 3. [uanlch.vscht.cz](#) [\[uanlch.vscht.cz\]](#)
- 4. [pdf.benchchem.com](#) [\[pdf.benchchem.com\]](#)

- [5. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [6. CN113045475A - Preparation method of 5-bromo-7-methylindole - Google Patents \[patents.google.com\]](#)
- [7. Spectroscopic Differentiation and Regioisomeric Indole Aldehydes: Synthetic Cannabinoids Precursors | National Institute of Justice \[nij.ojp.gov\]](#)
- To cite this document: BenchChem. [A Comparative Spectroscopic Guide to 5-bromo-7-methylindole-2-carbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1447208/docs#a-comparative-spectroscopic-guide-to-5-bromo-7-methylindole-2-carbaldehyde\]](https://www.benchchem.com/product/b1447208/docs#a-comparative-spectroscopic-guide-to-5-bromo-7-methylindole-2-carbaldehyde)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check